

High-Efficiency Stille Cross-Coupling using Trimethyl(4-methylphenyl)stannane

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Compound of Interest

Compound Name: *Stannane, trimethyl(4-methylphenyl)-*

CAS No.: 937-12-2

Cat. No.: B8566121

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Application Note & Protocol | Series: Advanced Organometallic Synthesis

Abstract

The Stille cross-coupling reaction remains a cornerstone of carbon-carbon bond formation in drug discovery, particularly for the modular assembly of biaryl scaffolds. This application note details the protocol for utilizing trimethyl(4-methylphenyl)stannane (also known as trimethyl(p-tolyl)stannane) to introduce the p-tolyl moiety into aryl halides. While effective, this reagent carries the inherent toxicity of trimethyltin species. This guide prioritizes safety, reaction efficiency, and purification strategies to ensure high yields while mitigating tin contamination in the final pharmaceutical intermediate.

Safety & Handling (CRITICAL)

WARNING: NEUROTOXIN HAZARD Trimethyltin compounds are significantly more toxic than their tributyltin counterparts due to higher volatility and easier absorption through the skin and blood-brain barrier.

- **Engineering Controls:** All operations must be performed inside a functioning fume hood or glovebox.
- **PPE:** Double nitrile gloves (or Silver Shield® gloves), lab coat, and safety glasses are mandatory.
- **Waste Disposal:** All solid and liquid waste must be segregated into specific "Organotin Waste" containers. Do not mix with general organic waste.
- **Decontamination:** Glassware should be rinsed with a base bath (alcoholic KOH) or specialized decontamination solution before washing to cleave residual C-Sn bonds.

Chemical Profile

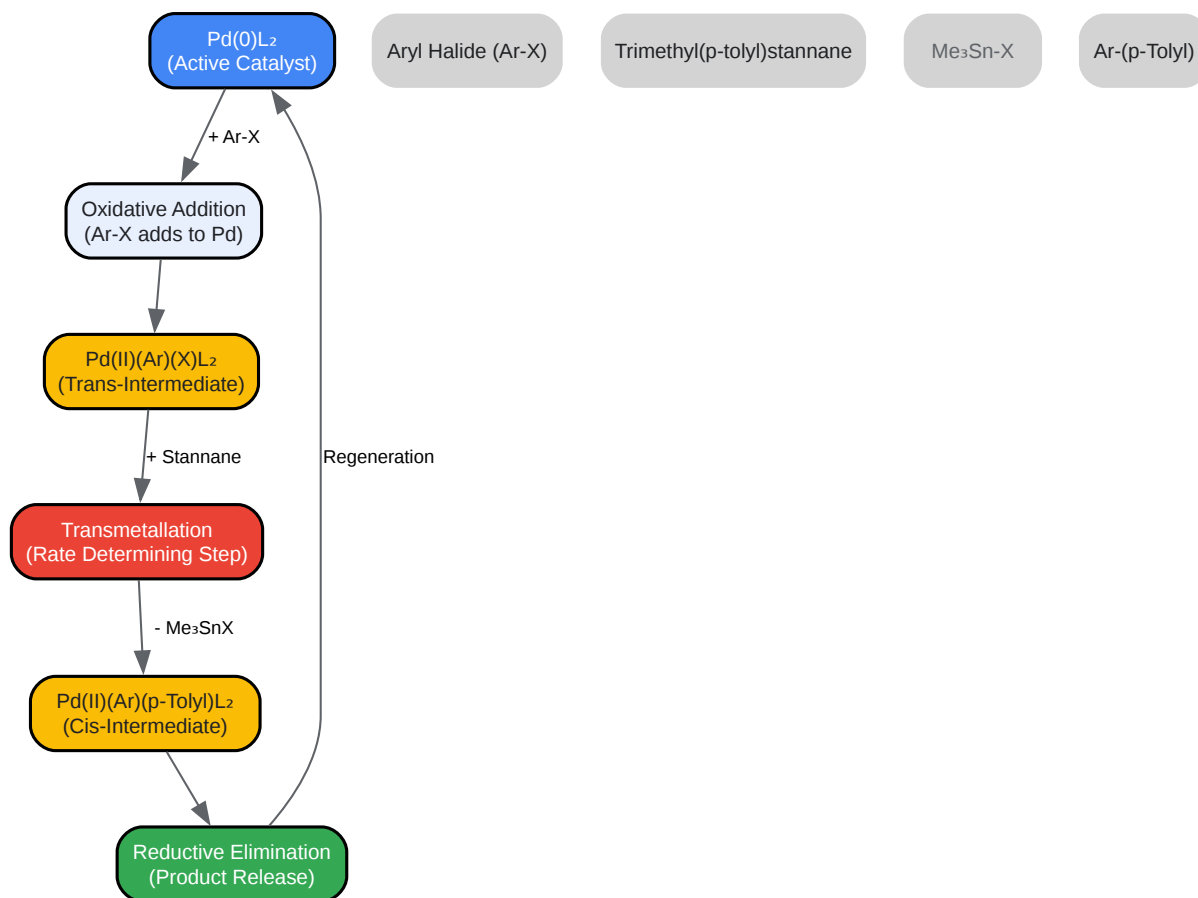
Property	Specification
Chemical Name	Trimethyl(4-methylphenyl)stannane
Synonyms	Trimethyl(p-tolyl)stannane; 1-Trimethylstannyl-4-methylbenzene
CAS Number	934-56-5 (General Trimethylphenyltin family ref) / 3728-43-6 (Silane analog ref for comparison)
Molecular Formula	C ₁₀ H ₁₆ Sn
Molecular Weight	254.94 g/mol
Physical State	Colorless to pale yellow liquid or low-melting solid
Solubility	Soluble in Toluene, DMF, THF, Dioxane
Stability	Air-stable for short periods; store under inert atmosphere at 2-8°C

Mechanistic Insight

The Stille coupling proceeds via a Pd(0)/Pd(II) catalytic cycle. For trimethyl(4-methylphenyl)stannane, the transmetalation step is often rate-determining. The transfer of the p-tolyl group from tin to palladium is favored over the methyl groups, but "methyl transfer" is a

known side reaction (though less common with aryl-trimethyl stannanes than alkyl-trimethyl ones).

Catalytic Cycle Visualization



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Caption: The Stille catalytic cycle. The transmetallation step involves the exchange of the halide on Palladium with the p-tolyl group from the stannane.

Standard Operating Procedure (Protocol)

Reagents & Materials

- Substrate: Aryl Bromide or Iodide (1.0 equiv).
- Reagent: Trimethyl(4-methylphenyl)stannane (1.1 – 1.2 equiv).
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (5 mol%) OR $\text{Pd}_2(\text{dba})_3$ (2.5 mol%) + $\text{P}(\text{o-tol})_3$ (10 mol%).
- Solvent: Anhydrous Toluene (degassed).
- Additives (Optional): CsF (2.0 equiv) or CuI (10 mol%) – Recommended for hindered substrates.

Step-by-Step Procedure

- Preparation (Inert Atmosphere):
 - Flame-dry a Schlenk tube or reaction vial equipped with a magnetic stir bar. Cool under a stream of Argon or Nitrogen.
 - Add the Aryl Halide (1.0 mmol) and Catalyst (e.g., 58 mg $\text{Pd}(\text{PPh}_3)_4$).
 - Note: If using solid additives like CsF or CuI, add them at this stage.
- Solvent & Reagent Addition:
 - Seal the vessel with a septum.^[1]
 - Evacuate and backfill with Argon three times.^[1]
 - Inject anhydrous, degassed Toluene (5 mL, 0.2 M concentration).
 - Add Trimethyl(4-methylphenyl)stannane (1.1 mmol) via syringe.
 - Tip: If the stannane is viscous or solid, weigh it in the flask during step 1 or dissolve it in a small amount of toluene before injection.
- Reaction:

- Heat the mixture to 90–110°C (reflux) in an oil block.
- Stir vigorously for 4–16 hours.
- Monitoring: Check reaction progress via TLC or LC-MS. Look for the disappearance of the aryl halide.
- Workup (The KF Method):
 - Why: This step converts soluble trimethyltin halides into insoluble polymeric tin fluorides, facilitating removal.
 - Cool the reaction to room temperature.
 - Dilute with Ethyl Acetate (10 mL).
 - Add saturated aqueous Potassium Fluoride (KF) solution (5 mL).
 - Stir vigorously for 30 minutes. A white, polymeric precipitate (Me_3SnF) will form.
 - Filter the suspension through a pad of Celite. Wash the pad with Ethyl Acetate.
- Extraction:
 - Transfer filtrate to a separatory funnel.
 - Wash organic layer with Water (2x) and Brine (1x).
 - Dry over Na_2SO_4 , filter, and concentrate under reduced pressure.

Purification & Analysis

Removing trace organotin residues is critical for compound purity and biological testing.

Purification Workflow



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Caption: Optimized workflow for removal of toxic organotin byproducts.

Chromatography Tip: Organotin compounds often streak on silica gel or elute with the product.

- Solution: Pre-treat the silica gel column with 1-5% Triethylamine (Et_3N) in the eluent (e.g., Hexanes/ EtOAc + 2% Et_3N). This deactivates acidic sites on the silica, preventing destannylation and improving separation.

Troubleshooting

Issue	Possible Cause	Corrective Action
No Reaction	Catalyst poisoning or inactive catalyst.	Ensure $\text{Pd}(\text{PPh}_3)_4$ is yellow (not black). Use fresh catalyst or switch to $\text{Pd}_2(\text{dba})_3/\text{P}(\text{t-Bu})_3$.
Homocoupling (Ar-Ar)	Oxidative addition is too slow; disproportionation.	Degass solvents thoroughly to remove O_2 . Lower temperature slightly.
Methyl Transfer	Methyl group transfers instead of p-tolyl.	This is rare for aryl stannanes but possible. Switch to a bulky ligand (e.g., $\text{P}(\text{o-tol})_3$) to sterically favor aryl transfer.
Black Precipitate	"Palladium Black" formation (catalyst decomposition).	Add additional ligand (PPh_3) to stabilize Pd species. Ensure inert atmosphere is maintained.

References

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